

ONO-LB457 solubility DMSO stock solution preparation

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Compound Focus: 5-[2-(2-carboxyethyl)-3-[(E)-6-(4-methoxyphenoxy)hex-5-enoxy]phenoxy]pentanoic acid

CAS No.: 134578-96-4

Cat. No.: S538122

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Chemical Profile of ONO-LB457

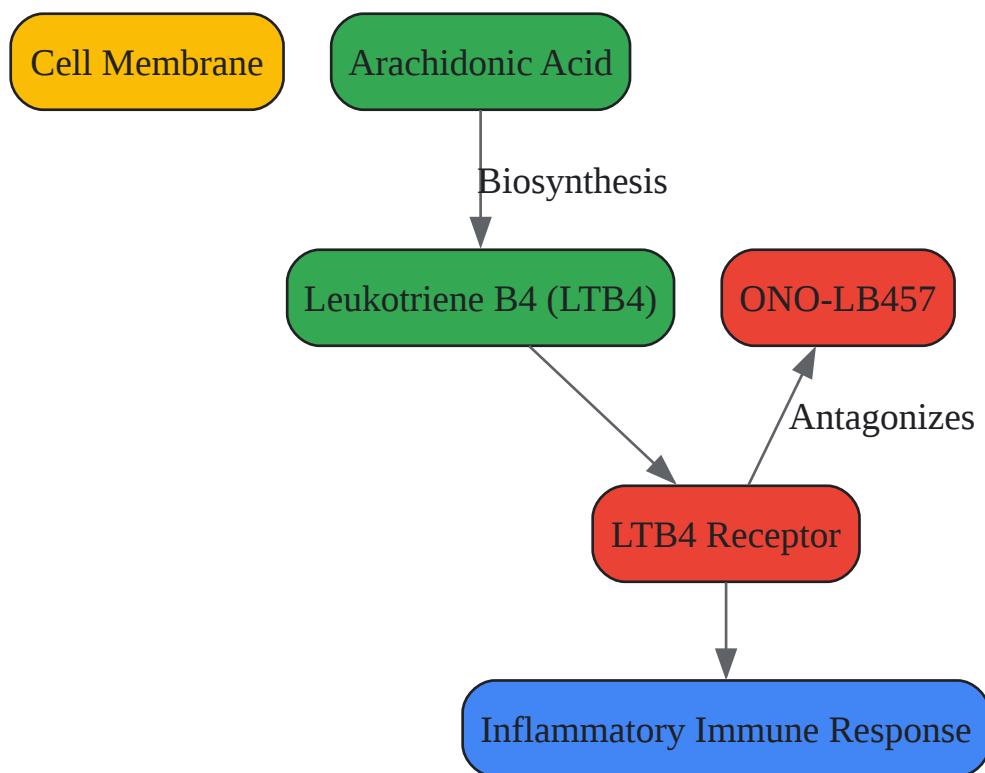
ONO-LB457 (also known as ONO-4057) is a potent and orally active leukotriene B4 (LTB4) receptor antagonist, with a reported IC_{50} of $0.7 \pm 0.3 \mu M$ [1] [2]. It has been investigated for its immunosuppressive effects, particularly in the context of organ transplantation in rat models [1].

The table below summarizes its key chemical identifiers:

Property	Value
CAS Number	134578-96-4 [1] [2]
Molecular Formula	$C_{27}H_{34}O_7$ [1] [2]
Molecular Weight	470.55 g/mol [1] [2]
Storage	Store solid at $-20^{\circ}C$ [1] [2]

Mechanism of Action

ONO-LB457 functions by antagonizing the Leukotriene B4 (LTB4) receptor [1]. LTB4 is a potent pro-inflammatory mediator derived from arachidonic acid metabolism. The following diagram illustrates this signaling pathway and the site of ONO-LB457 action:



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Stock Solution Preparation Protocol

This protocol outlines the procedure for preparing a 100 mM stock solution of ONO-LB457 in DMSO. The search results explicitly confirm that ONO-LB457 is "soluble in DMSO" [2], but do not provide a maximum solubility value. Therefore, this concentration is a suggested starting point.

Materials & Equipment

- ONO-LB457 solid (e.g., Catalog No. T16395, TargetMol [1])
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Analytical balance (capable of weighing to 0.01 mg)
- Sterile glass vial (e.g., 2 mL)

- Micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, to aid dissolution)

Step-by-Step Procedure

- **Calculation:** Calculate the mass of ONO-LB457 required using the formula: **Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)** For a 100 mM (0.1 M) solution with a final volume of 1 mL: $\text{Mass} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 470.55 \text{ g/mol} = 47.06 \text{ mg}$
- **Weighing:** Tare the empty glass vial on the analytical balance. Carefully weigh out 47.06 mg of ONO-LB457 solid and transfer it to the vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO directly to the vial containing the weighed powder. To ensure all material is exposed to the solvent, add the DMSO in a gentle stream against the inner wall of the vial.
- **Dissolution:** Cap the vial tightly and mix by vigorous vortexing for 1-2 minutes. If the compound does not dissolve completely, briefly sonicate the vial in a water bath sonicator for 2-5 minutes. The solution should become clear.
- **Aliquoting and Storage:** Once fully dissolved, immediately aliquot the stock solution into sterile, low-protein-binding microtubes to avoid repeated freeze-thaw cycles. Label the aliquots clearly with the compound name, concentration, date, and CAS number. Store the aliquots at **-80°C** for long-term stability.

Application Notes & Best Practices

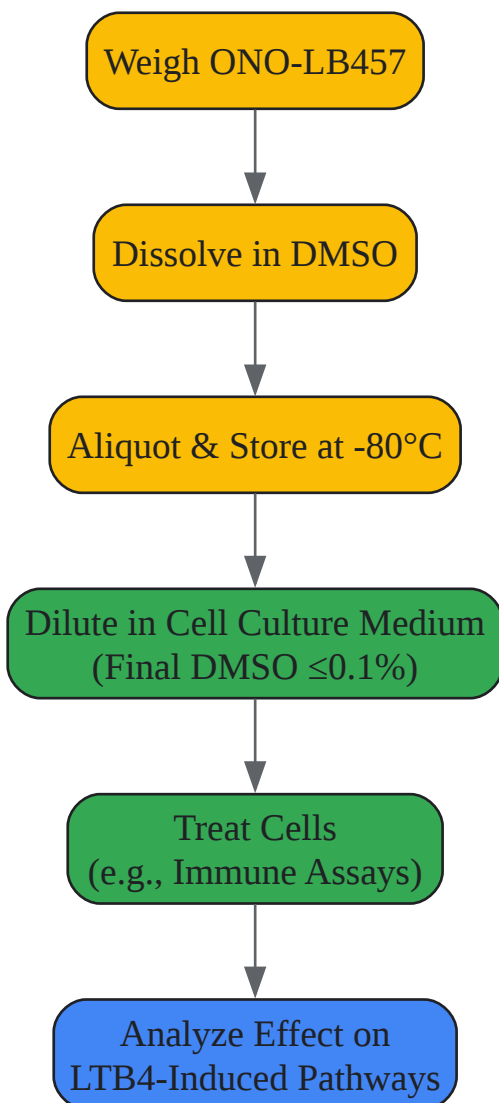
- **Solubility Note:** While solubility in DMSO is confirmed [2], the exact maximum solubility is not specified in the literature found. If a higher concentration is required, a small-scale solubility test is recommended.
- **In Vitro Dosing:** When adding the stock solution to cell culture media, ensure the final DMSO concentration is kept low (typically $\leq 0.1\%$) to avoid solvent cytotoxicity.
- **Stability:** Although the solid is recommended for storage at -20°C [1] [2], stock solutions in DMSO are best stored at -80°C to maintain chemical integrity over extended periods. Avoid repeated freezing

and thawing.

- **In Vivo Formulation:** For animal studies, the supplier provides a formulation calculator suggesting a working solution can be prepared using a mixture of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline [1].

Experimental Workflow Summary

The diagram below summarizes the logical workflow for using ONO-LB457 in a typical in vitro experiment, from stock preparation to data analysis.



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Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Precipitation upon dilution	Solution is at or near saturation; rapid dilution in aqueous buffer.	Prepare a fresh, lower concentration stock solution. Add the DMSO stock to the medium slowly while vortexing.
No biological activity	Compound degradation due to improper storage or repeated freeze-thaw.	Use a fresh aliquot. Confirm storage temperature is -80°C. Verify experimental conditions (cell type, LTB4 concentration).
Mass too small to weigh accurately	Limited compound availability.	Prepare a more concentrated stock solution (e.g., 500 mM) first, then perform a serial dilution to achieve the desired working concentration.

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References

1. 4057 | Leukotriene Receptor | TargetMol ONO [targetmol.com]
2. - ONO | 134578-96-4 LB 457 [chemicalbook.com]

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